

3-Chloro-4,5-dimethoxybenzaldehyde physical properties

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Compound of Interest

Compound Name: 3-Chloro-4,5-dimethoxybenzaldehyde

CAS No.: 18268-68-3

Cat. No.: B104481

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An In-depth Technical Guide to the Physical Properties of 3-Chloro-4,5-dimethoxybenzaldehyde

Introduction

3-Chloro-4,5-dimethoxybenzaldehyde is a substituted aromatic aldehyde that serves as a valuable building block in organic synthesis. Its unique substitution pattern—featuring an electron-withdrawing chlorine atom and two electron-donating methoxy groups flanking an aldehyde functional group—makes it a versatile precursor for the synthesis of more complex molecular architectures. For researchers in medicinal chemistry and drug development, compounds of this class are of significant interest as intermediates for creating novel therapeutic agents. The physical properties of this starting material are fundamental to its handling, reaction setup, purification, and analytical characterization. This guide provides a comprehensive overview of the core physical properties of **3-Chloro-4,5-dimethoxybenzaldehyde**, offering both established data and field-proven experimental protocols for its characterization.

Chemical Identity and Molecular Structure

A precise understanding of the compound's identity is the foundation for all subsequent work. The key identifiers and structural details are summarized in the table below.

Identifier	Value	Source(s)
IUPAC Name	3-chloro-4,5-dimethoxybenzaldehyde	[1]
CAS Number	18268-68-3	[1][2][3]
Molecular Formula	C ₉ H ₉ ClO ₃	[1][2]
Molecular Weight	200.62 g/mol	[1][3]
Common Synonyms	5-Chloroveratraldehyde, 3,4-dimethoxy-5-chlorobenzaldehyde	[1]
InChIKey	AMZCHEDPEAQEMC-UHFFFAOYSA-N	[1]
Canonical SMILES	<chem>COC1=C(C(=CC(=C1)C=O)Cl)OC</chem>	[1]

```
graph "chemical_structure" {
  layout=neato;
  node [shape=plaintext];
  edge [color="#202124"];
```

```
// Benzene Ring Nodes
```

```
C1 [label="C"];
```

```
C2 [label="C"];
```

```
C3 [label="C"];
```

```
C4 [label="C"];
```

```
C5 [label="C"];
```

```
C6 [label="C"];
```

```
// Substituent Nodes
```

```
Aldehyde_C [label="C", pos="2.2,0!"];
Aldehyde_H [label="H", pos="2.8,-0.5!"];
Aldehyde_O [label="O", pos="2.8,0.5!"];
Cl [label="Cl", pos="-2.2,0!"];
O4 [label="O", pos="0,2.8!"];
C4_Me [label="CH3", pos="-0.8,3.5!"];
O5 [label="O", pos="1.1,2.5!"];
C5_Me [label="CH3", pos="1.9,3.2!"];

// Benzene Ring Edges
C1 -- C2;
C2 -- C3;
C3 -- C4;
C4 -- C5;
C5 -- C6;
C6 -- C1;

// Substituent Edges
C1 -- Aldehyde_C [len=1.5];
Aldehyde_C -- Aldehyde_H [len=1];
Aldehyde_C -- Aldehyde_O [style=double, len=1];
C3 -- Cl [len=1.5];
C4 -- O4 [len=1.5];
O4 -- C4_Me [len=1];
C5 -- O5 [len=1.5];
O5 -- C5_Me [len=1];

// Positioning the ring
C1 [pos="1.1,0!"];
C2 [pos="0.55,0.95!"];
C3 [pos="-0.55,0.95!"];
C4 [pos="-1.1,0!"];
C5 [pos="-0.55,-0.95!"];
C6 [pos="0.55,-0.95!"];

// Invisible nodes for double bonds
```

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node [shape=point, width=0, height=0];
d1 [pos="0.825,0.475!"];
d2 [pos="0,1.1!"];
d3 [pos="-0.825,0.475!"];
d4 [pos="-0.825,-0.475!"];
d5 [pos="0,-1.1!"];
d6 [pos="0.825,-0.475!"];

// Double bonds (approximated)
C1 -- C6 [style=double];
C2 -- C3 [style=double];
C4 -- C5 [style=double];

}
```

Figure 1: Molecular Structure of **3-Chloro-4,5-dimethoxybenzaldehyde**

Core Physical Properties

The physical state and thermal properties of a compound dictate its storage, handling, and reaction conditions. **3-Chloro-4,5-dimethoxybenzaldehyde** is a solid at room temperature.

Property	Value	Notes	Source(s)
Appearance	Solid	-	[3]
Melting Point	56-60 °C	Experimental value, as literature.	[2]
Boiling Point	301.8 ± 37.0 °C	This is a predicted value; experimental determination is recommended for high-purity applications.	[2]

Solubility Profile

Specific solubility data for **3-Chloro-4,5-dimethoxybenzaldehyde** is not extensively published. However, based on its structure and data from analogous compounds like 3,4-dimethoxybenzaldehyde, a qualitative solubility profile can be predicted. The compound is expected to have low solubility in water but good solubility in common organic solvents such as alcohols (methanol, ethanol), chlorinated solvents (dichloromethane, chloroform), and ethers (diethyl ether, tetrahydrofuran).

For rigorous experimental work, determining the solubility is a critical preliminary step. A protocol for this is provided in Section 4.2.

Spectroscopic Characterization Profile

While specific spectra are proprietary, the structural features of **3-Chloro-4,5-dimethoxybenzaldehyde** allow for a confident prediction of its key spectroscopic signatures. An analyst should look for the following characteristic peaks to confirm the identity and purity of the compound.

Expected ^1H NMR Spectral Features (CDCl_3 , 400 MHz)

- **Aldehyde Proton (CHO):** A sharp singlet is expected in the downfield region of δ 9.8-10.0 ppm. This significant deshielding is characteristic of an aldehyde proton.
- **Aromatic Protons (Ar-H):** The molecule has two protons on the aromatic ring. Due to their meta-relationship, they will appear as two distinct signals, likely as doublets with a small coupling constant ($J \approx 2\text{-}3\text{ Hz}$), or as two singlets. They are expected in the δ 7.0-7.5 ppm range.
- **Methoxy Protons (OCH_3):** Two sharp singlets are expected, each integrating to 3 protons. These will be located in the δ 3.9-4.1 ppm region. The distinct signals arise because the two methoxy groups are in chemically different environments.

Expected ^{13}C NMR Spectral Features (CDCl_3 , 100 MHz)

- **Carbonyl Carbon (C=O):** A signal with a characteristic chemical shift in the δ 189-192 ppm range.

- **Aromatic Carbons (Ar-C):** Six distinct signals are expected in the δ 110-160 ppm range. The carbons directly attached to oxygen (C4, C5) will be the most downfield, followed by the carbon attached to chlorine (C3) and the carbon attached to the aldehyde (C1). The carbons bearing protons (C2, C6) will appear in the more upfield portion of this range.
- **Methoxy Carbons (OCH₃):** Two signals are expected in the δ 55-60 ppm region.

Expected Infrared (IR) Spectroscopy Features

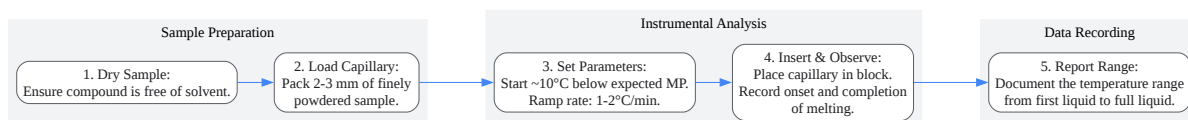
- **C=O Stretch (Aldehyde):** A very strong, sharp absorption band around 1690-1710 cm⁻¹. This is one of the most prominent features in the spectrum.
- **C-H Stretch (Aromatic & Aldehyde):** Aromatic C-H stretches will appear just above 3000 cm⁻¹ (e.g., 3050-3100 cm⁻¹). The aldehyde C-H stretch typically shows two weaker bands around 2820-2850 cm⁻¹ and 2720-2750 cm⁻¹.
- **C-O Stretch (Methoxy):** Strong, characteristic bands for the aryl-alkyl ether linkage are expected in the 1200-1275 cm⁻¹ (asymmetric) and 1020-1075 cm⁻¹ (symmetric) regions.
- **C-Cl Stretch:** A weaker absorption in the fingerprint region, typically around 600-800 cm⁻¹.

Experimental Protocols for Property Determination

To ensure trustworthiness and reproducibility, the following standard protocols are provided for the in-house validation of the physical properties of **3-Chloro-4,5-dimethoxybenzaldehyde**.

Protocol for Melting Point Determination

This protocol describes the use of a standard digital melting point apparatus.



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Figure 2: Workflow for Melting Point Determination

Methodology:

- Sample Preparation: Ensure the **3-Chloro-4,5-dimethoxybenzaldehyde** sample is completely dry and free from residual solvent. Grind a small amount into a fine powder.
- Loading: Tap the open end of a capillary tube into the powder to collect a small amount. Invert the tube and tap the sealed end on a hard surface to pack the solid down to a height of 2-3 mm.
- Instrument Setup: Set the starting temperature of the melting point apparatus to approximately 50°C. Set the heating ramp rate to 1-2°C per minute for an accurate determination.
- Measurement: Insert the capillary tube into the heating block. Observe the sample through the magnified viewer.
- Data Recording: Record the temperature at which the first drop of liquid appears (onset) and the temperature at which the entire sample becomes a clear liquid (completion). The melting point is reported as this range. A pure compound should exhibit a narrow melting range ($\leq 2^{\circ}\text{C}$).

Protocol for Qualitative Solubility Assessment

This protocol establishes solubility in common laboratory solvents.

Methodology:

- Preparation: To a series of small, labeled test tubes, add approximately 10 mg of **3-Chloro-4,5-dimethoxybenzaldehyde**.
- Solvent Addition: Add 0.5 mL of a chosen solvent (e.g., Water, Ethanol, Dichloromethane, Hexanes) to the corresponding test tube.

- Observation: Agitate the mixture at room temperature for 1-2 minutes. Observe if the solid dissolves completely.
- Classification:
 - Soluble: The solid completely dissolves.
 - Partially Soluble: Some, but not all, of the solid dissolves.
 - Insoluble: The solid does not appear to dissolve.
- Heating (Optional): For samples that are partially soluble or insoluble, gently warm the test tube to observe if solubility increases with temperature. Note any changes upon cooling (e.g., precipitation).
- Documentation: Record the results for each solvent in a laboratory notebook.

Safety, Handling, and Storage

As a laboratory chemical, **3-Chloro-4,5-dimethoxybenzaldehyde** requires careful handling to minimize exposure and ensure stability.

5.1. Hazard Identification

According to the Globally Harmonized System (GHS), this compound is classified with the following hazards^[1]:

- Signal Word: Warning
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.

5.2. Recommended Handling Procedures

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or glasses conforming to EN166 or NIOSH standards.
 - Hand Protection: Wear impervious gloves (e.g., nitrile rubber). Inspect gloves prior to use.
 - Skin and Body Protection: A standard laboratory coat is required.
 - Respiratory Protection: For operations that may generate dust, a NIOSH-approved N95 (or better) particulate respirator should be used.
- Hygiene: Avoid breathing dust. Avoid contact with skin and eyes. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

5.3. Storage Recommendations

- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents and strong bases.

Conclusion

3-Chloro-4,5-dimethoxybenzaldehyde is a solid crystalline compound with a melting point of 56-60°C. Its structural features give rise to predictable spectroscopic signatures that are crucial for its identification and quality control. While its solubility and boiling point data are not widely published, established analytical methods can be readily applied to determine these properties. Adherence to standard safety protocols is essential when handling this compound due to its potential to cause skin, eye, and respiratory irritation. This technical overview provides the foundational knowledge required for researchers to confidently incorporate **3-Chloro-4,5-dimethoxybenzaldehyde** into their synthetic and developmental workflows.

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Sources

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- To cite this document: BenchChem. [3-Chloro-4,5-dimethoxybenzaldehyde physical properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b104481/docs#3-chloro-4-5-dimethoxybenzaldehyde-physical-properties\]](https://www.benchchem.com/product/b104481/docs#3-chloro-4-5-dimethoxybenzaldehyde-physical-properties)

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